

Navigating Chemical Identity: A Technical Guide to Isopentylamine Hydrochloride

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Compound of Interest

Compound Name: *Isopentylamine hydrochloride*

CAS No.: *541-23-1*

Cat. No.: *B1206954*

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Executive Summary: The Precision of Naming

In the high-stakes environment of drug development and organic synthesis, ambiguity is a liability. **Isopentylamine hydrochloride**—a primary amine salt—serves as a critical building block in pharmaceutical manufacturing and, more recently, has been identified as a stress-response metabolite in plant biology.

However, its nomenclature is frequently conflated with its free base or isomeric forms, leading to procurement errors and experimental inconsistency. This guide deconstructs the identity of **Isopentylamine Hydrochloride**, providing a definitive reference for its synonyms, physicochemical properties, and synthesis protocols.

The Nomenclature Matrix[1][2]

The primary source of confusion stems from the interchangeable use of "Isoamyl" and "Isopentyl." While chemically identical in this context, the divergence in database indexing (e.g., PubChem vs. commercial catalogs) requires a robust cross-reference system.

Critical Distinction: Researchers must distinguish between the Free Base (liquid, volatile) and the Hydrochloride Salt (solid, stable).

Table 1: Synonyms and Identifiers

Category	Primary Name/Identifier	Alternative/Synonyms	Notes
Common Names	Isopentylamine Hydrochloride	Isoamylamine Hydrochloride Isopentylammonium Chloride	"Isoamyl" is the traditional trivial name; "Isopentyl" is preferred in modern catalogs.
IUPAC Name	3-Methylbutan-1-amine hydrochloride	1-Butanamine, 3-methyl-, hydrochloride	The systematic name used in patent literature.
CAS Registry	541-23-1	Distinct from Free Base (107-85-7)	CRITICAL: Do not order CAS 107-85-7 if you require the solid salt.
Chemical Formula	$C_5H_{13}N$ ^{[1][2][3][4][5][6][7][8]} · HCl	$C_5H_{14}ClN$	MW: 123.62 g/mol
InChI Key	(Salt specific)	Base Key: BMFVGAAISNGQNM-UHFFFAOYSA-N	InChI keys often map to the neutral parent structure in some databases.

Structural Validation & Physicochemical Properties

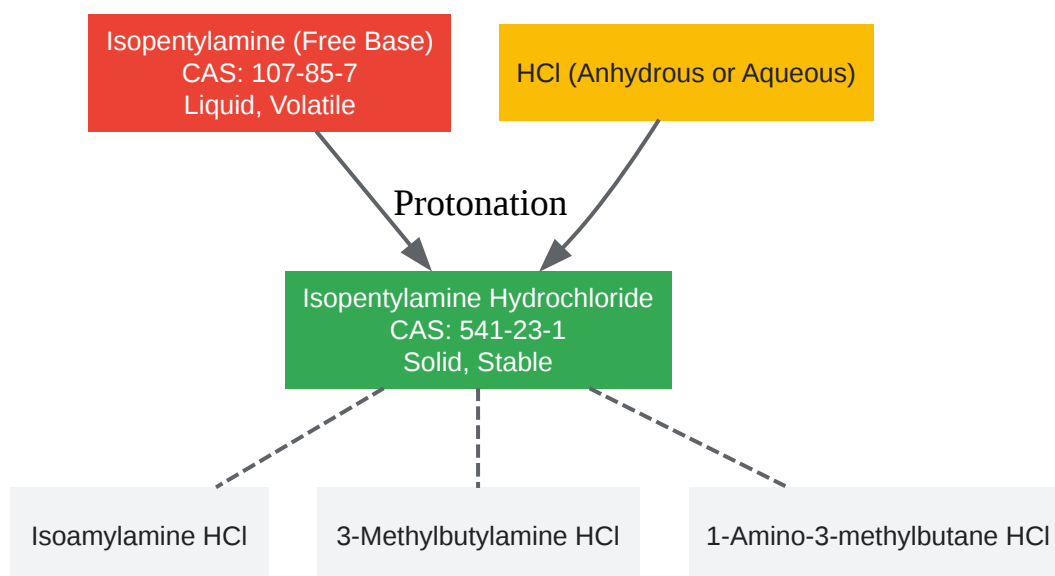
For incoming raw material inspection (RMID), reliance on a label is insufficient. The following properties define the hydrochloride salt and distinguish it from the free base.

Table 2: Technical Specifications

Property	Value	Experimental Context
Physical State	White crystalline powder	The free base is a colorless liquid with a strong ammoniacal odor.[7]
Melting Point	217 °C (dec.)	High melting point confirms salt formation. Free base boils at ~95°C.
Solubility	High (Water, Ethanol)	Lipophilic free base is less soluble in water; salt is highly soluble.
Hygroscopicity	Moderate to High	Must be stored under inert gas (Nitrogen/Argon) to prevent caking.
Acidity (pH)	Weakly Acidic	10% aqueous solution typically reads pH 5.0–6.0.

Visualization: Nomenclature Hierarchy

The following diagram illustrates the logical relationship between the isomeric stems and the salt formation, clarifying the database indexing paths.



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Figure 1: Relationship between the free base precursor and the stable hydrochloride salt, mapping common synonym pathways.

Experimental Protocol: Salt Formation & Purification

In drug development, the commercial "98% purity" grade is often insufficient for late-stage API synthesis due to trace isomeric impurities (e.g., n-pentylamine derivatives). The following protocol describes the purification of the salt from the free base, a standard procedure to ensure stoichiometry.

Objective: Convert Isopentylamine (Free Base) to high-purity **Isopentylamine Hydrochloride**.

Reagents

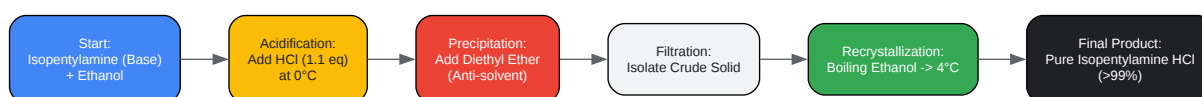
- Isopentylamine (Free Base), CAS 107-85-7[1][9][2][3]
- Hydrochloric acid (concentrated 37% or anhydrous HCl in diethyl ether)
- Solvent: Ethanol (absolute) and Diethyl Ether (for precipitation)

Step-by-Step Methodology

- Solvation: Dissolve 100 mmol of Isopentylamine (Free Base) in 50 mL of absolute ethanol. Chill to 0°C in an ice bath. Reasoning: Exothermic reaction control.
- Acidification: Dropwise, add HCl (1.1 equivalents).
 - Option A (Gas): Bubble anhydrous HCl gas through the solution until pH < 3.
 - Option B (Solution): Add 2M HCl in diethyl ether.
- Crystallization: The solution will warm slightly. Upon cooling, the hydrochloride salt may spontaneously precipitate. If not, add cold diethyl ether (anti-solvent) until turbidity is observed.

- Filtration: Vacuum filter the white precipitate using a Buchner funnel.
- Recrystallization (Critical Step): Dissolve the crude solid in minimal boiling ethanol. Allow to cool slowly to room temperature, then to 4°C. This removes trace isomeric amines which have slightly different solubility profiles.
- Drying: Dry under high vacuum (0.1 mbar) at 40°C for 6 hours. Note: Ensure removal of all solvent traces to prevent mass balance errors in subsequent synthesis.

Visualization: Synthesis Workflow



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Figure 2: Step-by-step workflow for the conversion of free base amine to high-purity hydrochloride salt.

Applications in Research & Development

A. Pharmaceutical Synthesis

Isopentylamine HCl is a primary alkylamine donor. It is frequently used in:

- Reductive Amination: Reacting with ketones/aldehydes to install the isopentyl group, a common hydrophobic moiety in enzyme inhibitors.
- API Manufacturing: It serves as a precursor for antispasmodic agents and specific antiviral candidates where the branched alkyl chain improves lipophilicity and bioavailability.

B. Biological Stress Response (New Insight)

Recent research has elevated Isopentylamine from a simple reagent to a biological marker.

- Mechanism: In rice (*Oryza sativa*), Isopentylamine is induced by the feeding of the brown planthopper.^[10] It functions as a defense metabolite.^[10]

- Relevance: Researchers studying plant-insect interactions or developing bio-pesticides use the hydrochloride salt as a stable standard for HPLC/MS quantification of this defense response [1].

Safety & Handling (SDS Summary)

While the salt is safer than the volatile, flammable free base, it presents specific hazards:

- GHS Classification: Skin Irritant (Category 2), Eye Irritant (Category 2A).
- Handling: Use standard PPE (gloves, goggles). Avoid dust inhalation.
- Storage: Hygroscopic. Store in a desiccator or tightly sealed container. Moisture absorption alters the molecular weight, leading to stoichiometry errors in synthesis.

References

- National Center for Biotechnology Information (NCBI). (2021). Isopentylamine is a novel defence compound induced by insect feeding in rice.[8][10] PubMed.[1][2] Retrieved from [\[Link\]](#)
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